

# The Chemical Classification of Sudan Red B: A Technical Guide for Researchers

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## Compound of Interest

Compound Name: Sudan Red B

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An In-depth Examination of a Diazo Dye's Structure, Synthesis, and Properties

## Introduction

**Sudan Red B**, also known by synonyms such as Solvent Red 19 and C.I. 26050, is a synthetic, fat-soluble diazo dye.<sup>[1]</sup> This guide provides a comprehensive technical overview of the chemical classification of **Sudan Red B**, intended for researchers, scientists, and professionals in drug development. The document details its chemical structure, physicochemical properties, a generalized synthesis protocol, and the logical framework for its classification as a diazo dye.

## Chemical Classification and Structure

**Sudan Red B** is unequivocally classified as a diazo dye. This classification stems from the presence of two azo groups (-N=N-) in its chemical structure, which act as chromophores and are responsible for the dye's characteristic red color.<sup>[1]</sup> The IUPAC name for **Sudan Red B** is N-ethyl-1-[[4-(phenyldiazenyl)phenyl]diazenyl]naphthalen-2-amine.<sup>[1]</sup> Its molecular formula is C<sub>24</sub>H<sub>21</sub>N<sub>5</sub>.<sup>[2]</sup>

The structure is characterized by a substituted naphthalene ring system linked to a phenylazophenyl group via an azo bridge. This extensive system of conjugated double bonds is the basis for its color.

## Physicochemical Properties of Sudan Red B

A summary of the key physicochemical properties of **Sudan Red B** is presented in the table below, providing essential data for experimental design and application.

Property	Value
Molecular Weight	379.46 g/mol
Melting Point	130 °C (decomposes)[3]
Appearance	Dark red to purple powder[3]
Solubility	Insoluble in water.[1] Soluble in oils.[1] Slightly soluble in acetonitrile, dichloromethane, and DMSO.[4] Soluble in acetone (10 mg/mL).
UV-Vis Absorption Maxima ( $\lambda_{\text{max}}$ )	528 nm, 364 nm[5]

## Synthesis of Sudan Red B: A Two-Step Diazo Process

The synthesis of **Sudan Red B**, like other azo dyes, is a classic example of a two-step process involving diazotization followed by an azo coupling reaction. The key precursors for **Sudan Red B** are 4-(phenyldiazenyl)benzenamine (also known as p-aminoazobenzene) and N-ethylnaphthalen-2-amine.

### Experimental Protocol (Generalized)

This protocol is a generalized procedure based on the known chemistry of diazo dye synthesis, as a detailed, publicly available experimental protocol specifically for **Sudan Red B** is not readily found in the reviewed literature. Researchers should optimize these conditions for their specific laboratory settings.

#### Step 1: Diazotization of 4-(Phenyldiazenyl)benzenamine

- A solution of 4-(phenyldiazenyl)benzenamine is prepared in an acidic medium, typically with hydrochloric acid and water.
- The solution is cooled to 0-5 °C in an ice bath.

- A pre-cooled aqueous solution of sodium nitrite ( $\text{NaNO}_2$ ) is added dropwise to the amine solution while maintaining the low temperature.
- The reaction mixture is stirred for a short period to ensure the complete formation of the diazonium salt. The presence of excess nitrous acid can be tested with starch-iodide paper.

#### Step 2: Azo Coupling with N-ethylnaphthalen-2-amine

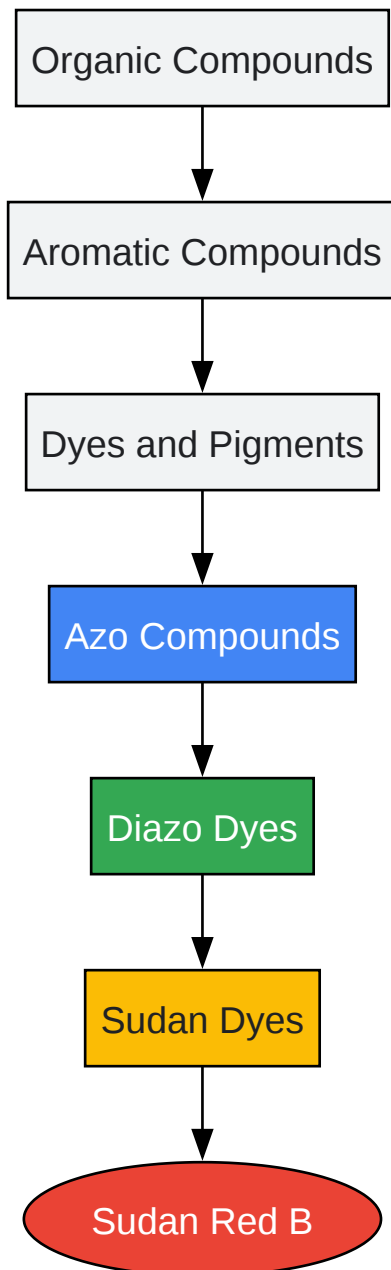
- A solution of the coupling agent, N-ethylnaphthalen-2-amine, is prepared in an appropriate solvent.
- The cold diazonium salt solution from Step 1 is slowly added to the coupling agent solution. The pH of the reaction mixture is a critical parameter and is typically kept neutral to slightly alkaline to facilitate the coupling reaction.
- The coupling reaction usually proceeds rapidly, resulting in the precipitation of the crude **Sudan Red B** dye.
- The reaction mixture is stirred for a period to ensure the completion of the reaction.
- The precipitated dye is then isolated by filtration, washed with water to remove any inorganic salts, and dried.
- Further purification can be achieved by recrystallization from a suitable organic solvent.

## Mandatory Visualizations

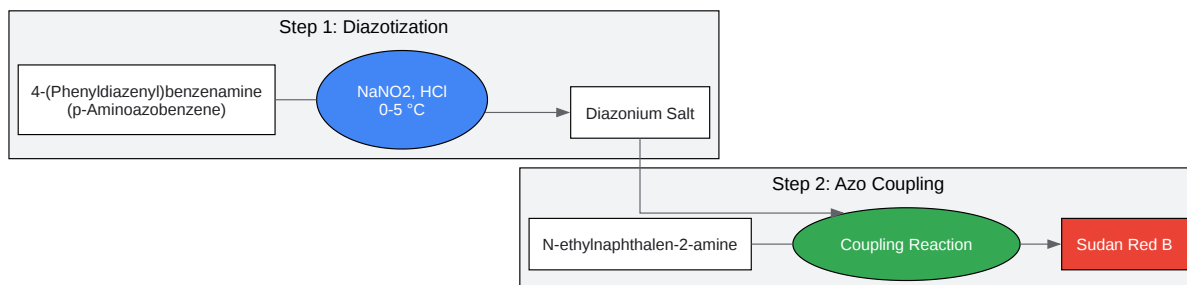
### Logical Classification of Sudan Red B

The following diagram illustrates the logical hierarchy for the classification of **Sudan Red B**.

## Classification of Sudan Red B



## Synthesis of Sudan Red B



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